Preparation of N-methylcyclohexanepropanamine hydrochloride salt

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Compound of Interest

Compound Name:	*N-methylcyclohexanepropanamine*
Cat. No.:	*B12002447*

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Application Note: Scalable Synthesis and Purification of **N-methylcyclohexanepropanamine** Hydrochloride

Executive Summary

This application note details a robust, scalable protocol for the preparation of **N-methylcyclohexanepropanamine** hydrochloride (also known as N-methyl-3-cyclohexylpropylamine HCl). This compound serves as a critical building block in the synthesis of neuroactive pharmaceuticals and as a saturated analog for structure-activity relationship (SAR) studies of phenethylamine derivatives.

The method utilizes a Sodium Triacetoxyborohydride (STAB) mediated reductive amination.[1] This route is selected for its high chemoselectivity, mild conditions, and ability to minimize the formation of tertiary amine by-products (over-alkylation), which is a common failure mode in direct alkylation strategies.

Chemical Context & Retrosynthesis

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Target Molecule: **N-methylcyclohexanepropanamine** HCl Formula:

MW: 191.74 g/mol [2]

Retrosynthetic Logic: The synthesis is designed to avoid the use of high-pressure hydrogenation of aromatic precursors, allowing the reaction to proceed in standard glass reactors.

- Disconnection: The C-N bond is the strategic disconnection point.
- Precursors: 3-Cyclohexylpropanal and Methylamine.
- Mechanism: Formation of an iminium ion intermediate followed by in situ hydride transfer.

Reaction Scheme:

Materials & Reagents

Reagent	Role	Specifications	Hazard Note
3-Cyclohexylpropanal	Substrate	>97% Purity	Irritant
Methylamine	Amine Source	2.0M solution in THF	Flammable, Corrosive
Sodium Triacetoxyborohydride (STAB)	Reducing Agent	95% (Solid)	Water Reactive, H2 Gas
1,2-Dichloroethane (DCE)	Solvent	Anhydrous	Carcinogen, Flammable
Glacial Acetic Acid	Catalyst	>99%	Corrosive
HCl in Diethyl Ether	Salt Former	2.0M solution	Flammable, Corrosive

Experimental Protocol

Phase 1: Reductive Amination (Free Base Synthesis)

Objective: Synthesize **N-methylcyclohexanepropanamine** free base with <5% tertiary amine impurity.

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- Preparation: Flame-dry a 500 mL 3-neck round-bottom flask equipped with a magnetic stir bar and nitrogen inlet.
- Solvation: Charge the flask with 3-Cyclohexylpropanal (14.0 g, 100 mmol) and anhydrous DCE (200 mL).
- Amine Addition: Cool the solution to 0°C. Add Methylamine (2.0M in THF) (60 mL, 120 mmol, 1.2 eq) dropwise over 15 minutes.
  - Expert Insight: A slight excess of amine is used to drive the equilibrium toward the imine.
- Catalysis: Add Glacial Acetic Acid (6.0 g, 100 mmol, 1.0 eq). Stir for 30 minutes at 0°C to facilitate imine formation.
- Reduction: Add STAB (31.8 g, 150 mmol, 1.5 eq) in 3 portions over 20 minutes.
  - Caution: Evolution of hydrogen gas may occur. Ensure proper venting.
- Reaction: Remove the ice bath and allow the mixture to stir at Room Temperature (20-25°C) for 12–16 hours.
  - Monitoring: Check by TLC (SiO_2, 10% MeOH/DCM) or LC-MS. The aldehyde spot should disappear.
- Quench: Cool to 0°C. Quench by slow addition of saturated aqueous $NaHCO_3$ (150 mL). Stir vigorously for 30 minutes until gas evolution ceases.
- Extraction:
  - Separate the organic layer.[3][4]
  - Extract the aqueous layer with DCM (2 x 100 mL).
  - Combine organic layers and dry over anhydrous

    .[5]
  - Filter and concentrate under reduced pressure to yield the crude oil (Free Base).

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Phase 2: Hydrochlorination & Purification

Objective: Convert the lipophilic oil into a stable, crystalline HCl salt.

- Dissolution: Dissolve the crude free base oil (~15 g) in anhydrous Diethyl Ether (150 mL).
  - Note: If the oil is not fully soluble, add a minimum amount of absolute ethanol (<5 mL).
- Acidification: Cool the solution to 0°C. Add 2.0M HCl in Ether (60 mL) dropwise with vigorous stirring.
  - Observation: A white precipitate should form immediately. Test the supernatant pH; it must be acidic (pH < 2).
- Precipitation: Stir at 0°C for 1 hour.
- Filtration: Filter the solid under a nitrogen blanket (hygroscopic risk). Wash the cake with cold anhydrous ether (2 x 50 mL).
- Recrystallization (Critical for Purity):
  - Dissolve the crude salt in a minimum amount of boiling Isopropanol (IPA).
  - Allow to cool slowly to room temperature, then refrigerate at 4°C overnight.
  - Alternative: If crystallization is sluggish, use an Acetonitrile recrystallization.
- Drying: Dry the crystals in a vacuum oven at 40°C for 24 hours over

.

Process Visualization

Workflow Diagram: Synthesis Logic

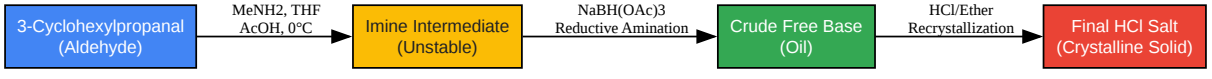

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Figure 1: Step-wise conversion from aldehyde precursor to purified salt.

Purification Logic: Handling "Oiling Out"

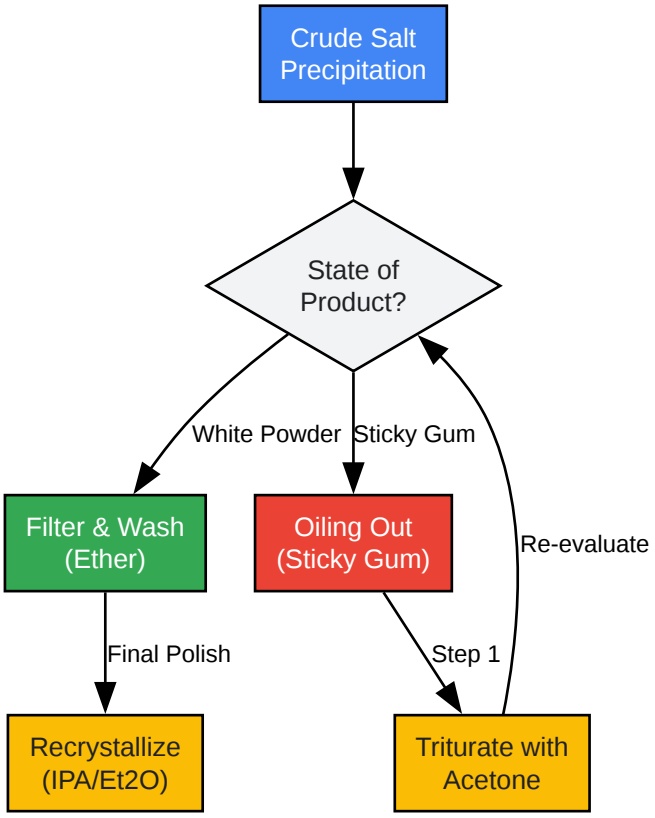

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Figure 2: Decision matrix for purifying amine salts that fail to crystallize immediately.

Analytical Validation

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Test	Method	Acceptance Criteria
Appearance	Visual	White to off-white crystalline solid.
1H NMR	400 MHz (D2O)	2.65 (s, 3H, N-Me), 2.95 (t, 2H, N-CH2), Cyclohexyl multiplet (0.9-1.8 ppm).
Melting Point	Capillary	Determine experimentally (Lit. analogs range 150–200°C). Sharp range (<2°C).
Solubility	Visual	Soluble in Water, MeOH; Insoluble in Ether, Hexane.

Self-Validating Check:

- The "Bubbling" Test: During the extraction (Phase 1, Step 7), if the addition of NaHCO3 does not produce gas, check if the reaction mixture was actually acidic. STAB reactions generate acetic acid/boric acid complexes that must be neutralized to release the free amine into the organic layer. Failure to neutralize results in low yield as the product remains in the aqueous phase.

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